

"managing lachrymatory effects of 2-Chloroacetophenone in the lab"

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Compound of Interest

Compound Name: 2-Chloroacetophenone

Cat. No.: B165298

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Technical Support Center: Managing 2-Chloroacetophenone

This technical support center provides guidance for researchers, scientists, and drug development professionals on managing the lachrymatory and other hazardous effects of **2-Chloroacetophenone** (CN) in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **2-Chloroacetophenone** and why does it require special handling?

A1: **2-Chloroacetophenone**, also known as CN gas, is a crystalline solid that is a potent lachrymator, meaning it causes tearing and severe irritation to the eyes.^{[1][2][3][4]} It is also a strong irritant to the skin, throat, and respiratory tract.^{[2][4][5]} Acute inhalation can lead to chest burning and dyspnea, while skin contact can result in chemical burns.^[2] Due to these hazardous properties, strict safety protocols must be followed.

Q2: What are the primary routes of exposure to **2-Chloroacetophenone** in a lab?

A2: The primary routes of occupational exposure are inhalation of its vapors or dust and direct contact with the skin and eyes.^{[2][3]}

Q3: What are the immediate symptoms of exposure?

A3: Immediate symptoms include a burning sensation and tearing in the eyes, blurred vision, irritation of the nose and throat, and skin redness or pain.^{[2][6]} High concentrations can cause coughing, shortness of breath, and potentially delayed pulmonary edema.^{[5][6][7]}

Q4: How should **2-Chloroacetophenone** be stored?

A4: It should be stored in a cool, dry, and well-ventilated area in a tightly closed container.^{[8][9][10][11]} It is sensitive to moisture and should be kept away from incompatible materials such as bases, amines, and alcohols.^{[4][11]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Accidental Spill	Improper handling, container failure.	1. Evacuate the immediate area.[8] 2. Ensure adequate ventilation.[8] 3. Wear appropriate Personal Protective Equipment (PPE), including a respirator, chemical-resistant gloves, and safety goggles.[8][9] 4. For small spills, absorb with an inert dry material (e.g., sand, dry earth) and place in a sealed container for disposal.[1] 5. For large spills, dike the area to prevent spreading.[8] 6. Avoid generating dust.[5][9]
Eye Contact	Inadequate eye protection, splash from handling.	1. Immediately flush eyes with copious amounts of water for at least 15-30 minutes, removing contact lenses if present and easy to do.[5][6][8][9] 2. Seek immediate medical attention.[5][8][9]
Skin Contact	Insufficient protective clothing, accidental splash.	1. Immediately remove all contaminated clothing.[1][3] 2. Wash the affected skin area thoroughly with soap and plenty of water.[1][3][8] 3. Seek immediate medical attention, even if no symptoms are immediately apparent.[1]
Inhalation	Inadequate ventilation, improper handling outside of a fume hood.	1. Move the individual to fresh air immediately.[3][5][8] 2. If breathing is difficult or has stopped, provide artificial

respiration.[5][8] 3. Seek immediate medical attention. [5][8][9] Medical observation may be required as symptoms like pulmonary edema can be delayed.[6][7]

Data Presentation

Physical and Chemical Properties of 2-Chloroacetophenone

Property	Value
Molecular Formula	C8H7ClO
Molecular Weight	154.6 g/mol [1]
Appearance	Colorless to gray crystalline solid[3][12][13]
Odor	Sharp, irritating, sometimes described as floral or like apple blossoms[1][3][12]
Melting Point	54-56 °C (129.2-132.8 °F)[5][14]
Boiling Point	244-245 °C (471-473 °F)[1][5][14]
Vapor Pressure	0.0054 mmHg at 20 °C (68 °F)[5]
Vapor Density	5.2 (Air = 1)[1]
Specific Gravity	1.324 g/cm³[5]
Water Solubility	Insoluble[1][5][14]
Flash Point	118 °C (244.4 °F)[14]

Occupational Exposure Limits

Organization	Limit
OSHA PEL (8-hour TWA)	0.05 ppm (0.3 mg/m ³)[3][6]
NIOSH REL (10-hour TWA)	0.05 ppm (0.3 mg/m ³)[4][6]
ACGIH TLV (8-hour TWA)	0.05 ppm[4][15]
NIOSH IDLH	15 mg/m ³ [1][4]

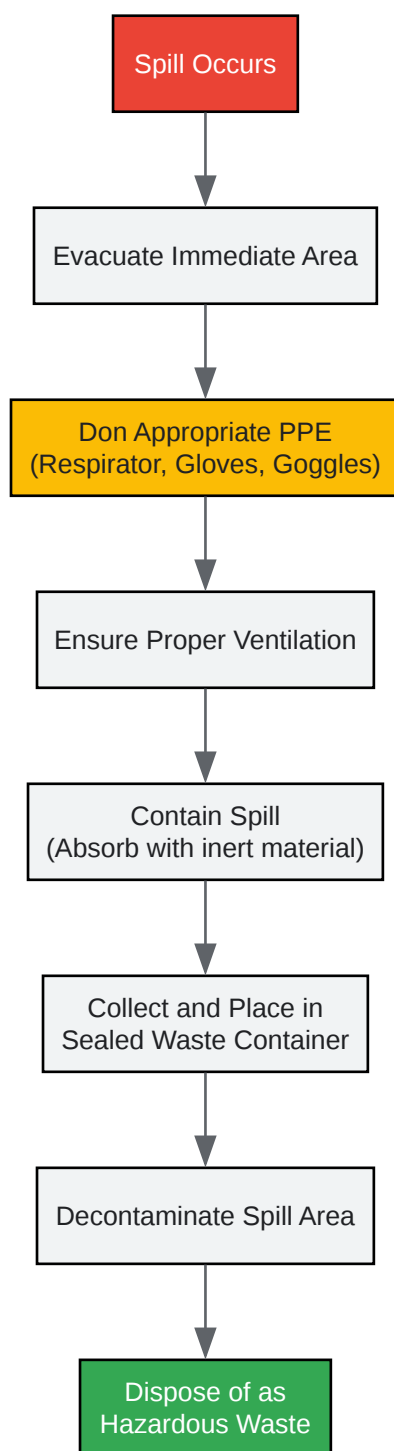
Experimental Protocols

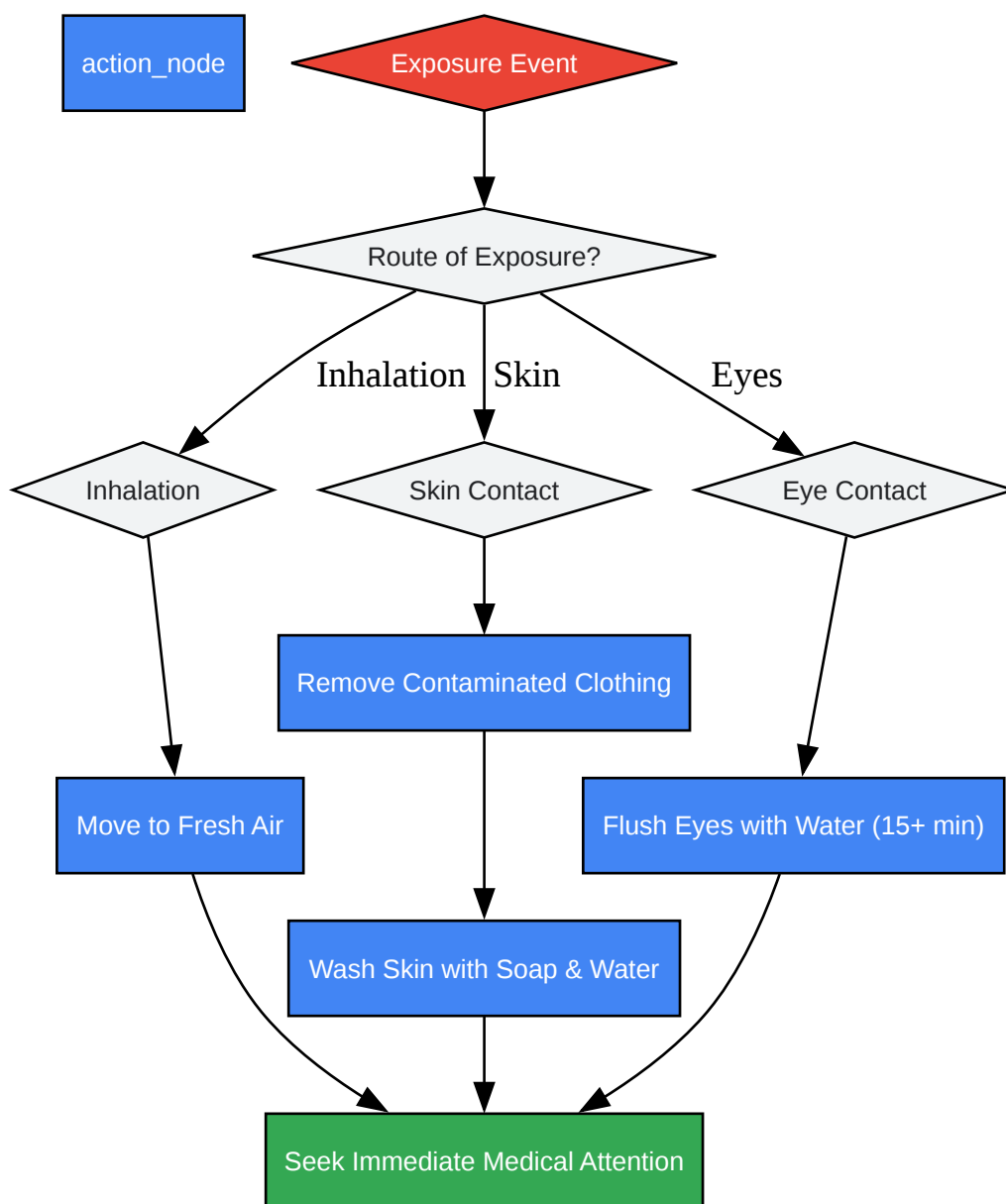
Standard Handling Protocol for **2-Chloroacetophenone**

- Engineering Controls: All work with **2-Chloroacetophenone** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[16] Emergency eyewash stations and safety showers must be readily accessible.[8]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical splash goggles that meet ANSI Z.87.1 standards.[16]
 - Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber) and a lab coat.[5] Ensure shoes are closed-toe.[16]
 - Respiratory Protection: For situations with potential for exposure above the PEL, a NIOSH-approved respirator is required.[9]
- Handling:
 - Avoid creating dust when handling the solid form.[5][9]
 - Wash hands thoroughly after handling.[5][8]
 - Do not eat, drink, or smoke in the laboratory.[8]
- Decontamination:

- Decontaminate work surfaces with a suitable solution (e.g., a solution of soda ash or alcoholic caustic soda has been recommended).[14]
- All contaminated waste must be disposed of as hazardous waste according to institutional and local regulations.

Visualizations





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